

Application Note: Synthesis of Theophylline from 6-Amino-1,3-dimethyl-5-nitrosouracil

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Compound of Interest

Compound Name: 6-Amino-1-methyl-5-nitrosouracil

Cat. No.: B114625

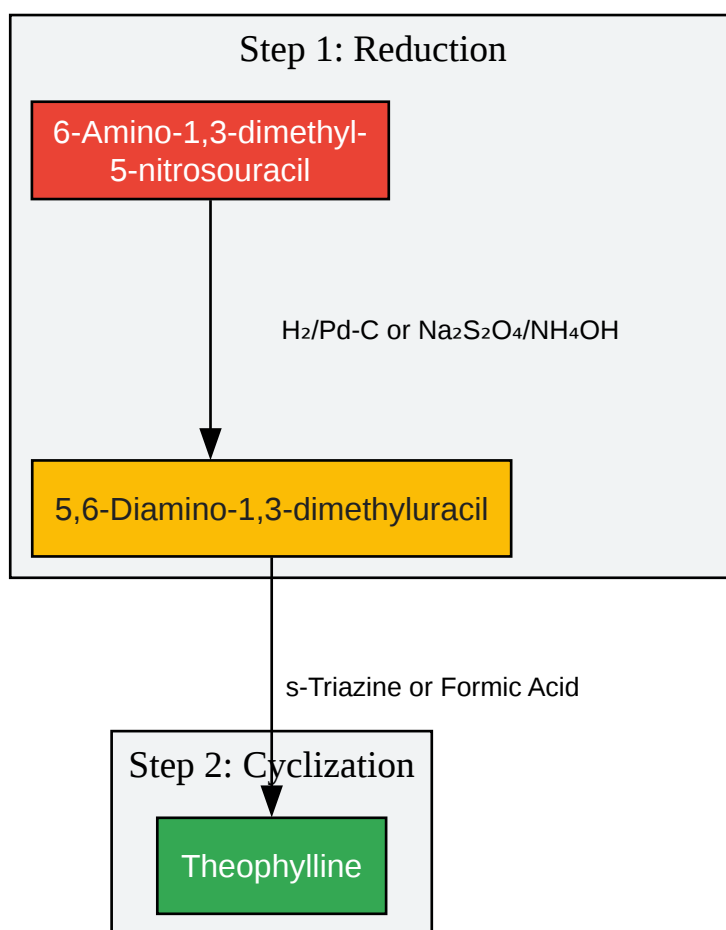
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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the synthesis of theophylline, a crucial pharmaceutical compound for treating respiratory diseases, starting from 6-amino-1,3-dimethyl-5-nitrosouracil. The synthesis involves a two-step process: the reduction of the nitroso group to form a diamino intermediate, followed by cyclization to yield the final theophylline product. This note outlines two primary methods for the reduction step—catalytic hydrogenation and chemical reduction—and details the subsequent ring-closure reaction. Quantitative data from various synthetic approaches are summarized, and diagrams illustrating the chemical pathway and experimental workflow are provided to ensure clarity and reproducibility.

Chemical Reaction Pathway

The synthesis proceeds via the reduction of 6-amino-1,3-dimethyl-5-nitrosouracil to 5,6-diamino-1,3-dimethyluracil, which is then cyclized using a one-carbon source to form the fused imidazole ring of theophylline.



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